

Troubleshooting C₁₉H₁₆Cl₂N₂O₅ precipitation in aqueous solutions

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Compound of Interest

Compound Name: C₁₉H₁₆Cl₂N₂O₅

Cat. No.: B15171772

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Technical Support Center: C₁₉H₁₆Cl₂N₂O₅ (Venetoclax)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing precipitation of **C₁₉H₁₆Cl₂N₂O₅** (Venetoclax) in aqueous solutions during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **C₁₉H₁₆Cl₂N₂O₅** and why does it precipitate in aqueous solutions?

A1: **C₁₉H₁₆Cl₂N₂O₅** is the chemical formula for Venetoclax, a potent and selective B-cell lymphoma-2 (Bcl-2) inhibitor.^{[1][2]} Venetoclax is a crystalline powder that is practically insoluble in water.^{[3][4]} Its low aqueous solubility is attributed to its molecular structure, which has large hydrophobic regions.^[3] This inherent low solubility is the primary reason for its precipitation in aqueous solutions. The solubility of Venetoclax is also pH-dependent.^[4]

Q2: I observed a precipitate after adding my Venetoclax stock solution to my aqueous cell culture medium. What could be the cause?

A2: This is a common issue due to the poor aqueous solubility of Venetoclax. Precipitation upon dilution of a concentrated stock (likely in an organic solvent like DMSO) into an aqueous medium is expected if the final concentration of Venetoclax exceeds its solubility limit in the

final solution. Even if the initial dissolution in the organic solvent is successful, the solvent-shifting effect upon adding it to the aqueous medium can cause the compound to crash out of solution.

Q3: How can I prevent Venetoclax from precipitating during my experiments?

A3: Several strategies can be employed to prevent precipitation:

- Use of Organic Solvents: Prepare a high-concentration stock solution in an organic solvent where Venetoclax is highly soluble, such as Dimethyl Sulfoxide (DMSO).[\[1\]](#)[\[4\]](#)
- Formulation with Surfactants and Polymers: For in-vitro and in-vivo studies, consider using a formulation containing solubilizing agents like PEG300, Tween 80, or Phosal 50PG.[\[1\]](#)
- Sonication: Sonication can aid in the dissolution of Venetoclax in solvents like DMSO.[\[1\]](#)
- pH Adjustment: Since solubility is pH-dependent, adjusting the pH of your aqueous solution might improve solubility, though the optimal pH range needs to be determined empirically for your specific experimental conditions.[\[4\]](#)
- Use of Precipitation Inhibitors: While studies have shown mixed results on their in-vivo efficacy, precipitation inhibitors like HPMC, HPMCAS, or Pluronic F108 can be explored in vitro to sustain supersaturated solutions.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Q4: What is the recommended solvent for making a stock solution of Venetoclax?

A4: Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of Venetoclax.[\[1\]](#)[\[4\]](#) It is reported to have a high solubility in DMSO, reaching up to 257.5 mg/mL.[\[1\]](#)

Troubleshooting Guides

Issue 1: Precipitation observed immediately upon adding Venetoclax stock to aqueous buffer or media.

Possible Cause	Troubleshooting Step
Exceeded Solubility Limit	The final concentration of Venetoclax in the aqueous solution is above its solubility limit.
<p>* Action: Decrease the final concentration of Venetoclax. Perform a concentration-response curve to find the highest workable concentration that remains in solution.</p>	
Solvent Shock	The rapid change in solvent polarity when adding the DMSO stock to the aqueous solution causes the compound to precipitate.
<p>* Action: Add the DMSO stock solution dropwise while vortexing or stirring the aqueous solution to ensure rapid mixing and minimize localized high concentrations.</p>	
Incorrect Solvent for Final Solution	The aqueous buffer or media is not suitable for maintaining Venetoclax in solution.
<p>* Action: Consider adding a co-solvent or a surfactant to the final aqueous solution. For example, a small percentage of PEG300 or Tween 80 might help.</p>	

Issue 2: Precipitate forms over time in the prepared aqueous solution.

Possible Cause	Troubleshooting Step
Metastable Supersaturated Solution	The initial solution was supersaturated and is now crashing out over time.
<p>* Action: Prepare fresh solutions immediately before use. If storage is necessary, store at an appropriate temperature (e.g., -80°C for long-term storage in solvent), but be aware that precipitation may still occur upon thawing.^[1]</p>	
Temperature Effects	Changes in temperature are affecting the solubility of Venetoclax.
<p>* Action: Maintain a constant temperature during your experiment. Check if warming the solution slightly (if experimentally permissible) helps in redissolving the precipitate.</p>	
Interaction with Components in the Medium	Venetoclax may be interacting with components in complex media (e.g., proteins in serum), leading to precipitation.
<p>* Action: If possible, reduce the serum concentration in your cell culture medium or test for precipitation in a simpler buffer system to identify potential interactions.</p>	

Data Presentation

Table 1: Solubility of Venetoclax in Various Solvents

Solvent	Solubility	Notes
Water	< 1 mg/mL (practically insoluble)	[1][2][3]
Ethanol	< 1 mg/mL (insoluble or slightly soluble)	[1]
DMSO	257.5 mg/mL (296.51 mM)	Sonication is recommended.[1]
1% Polysorbate 80 (aqueous)	Very slightly soluble	[8]

Table 2: Example Formulations for In-Vivo and In-Vitro Studies

Formulation Components	Concentration	Application
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	10 mg/mL	In-vivo (Suspension)[1]
60% Phosal 50PG + 30% PEG 400 + 10% Ethanol	100 mg/kg	In-vivo (Oral administration)[1]
CMC-Na	≥5 mg/mL	In-vivo (Oral administration, Homogeneous suspension)[2]

Experimental Protocols

Protocol 1: Preparation of a Venetoclax Stock Solution in DMSO

- Objective: To prepare a high-concentration stock solution of Venetoclax for use in in-vitro experiments.
- Materials:
 - Venetoclax powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)

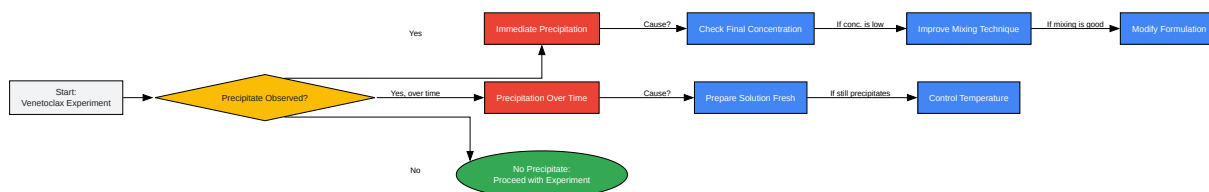
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Procedure:
 1. Weigh the desired amount of Venetoclax powder in a sterile tube.
 2. Add the calculated volume of DMSO to achieve the desired concentration (e.g., for a 10 mM stock, add the appropriate volume of DMSO to the corresponding mass of Venetoclax).
 3. Vortex the solution vigorously for 1-2 minutes.
 4. If the powder is not fully dissolved, place the tube in a sonicator bath for 5-10 minutes, or until the solution is clear.[\[1\]](#)
 5. Visually inspect the solution to ensure there are no visible particles.
 6. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 7. Store the stock solution at -80°C for long-term storage.[\[1\]](#)

Protocol 2: Preparation of a Working Solution in Cell Culture Medium

- Objective: To prepare a diluted working solution of Venetoclax in an aqueous cell culture medium from a DMSO stock solution.
- Materials:
 - Venetoclax stock solution in DMSO
 - Pre-warmed cell culture medium (or other aqueous buffer)
 - Sterile tubes

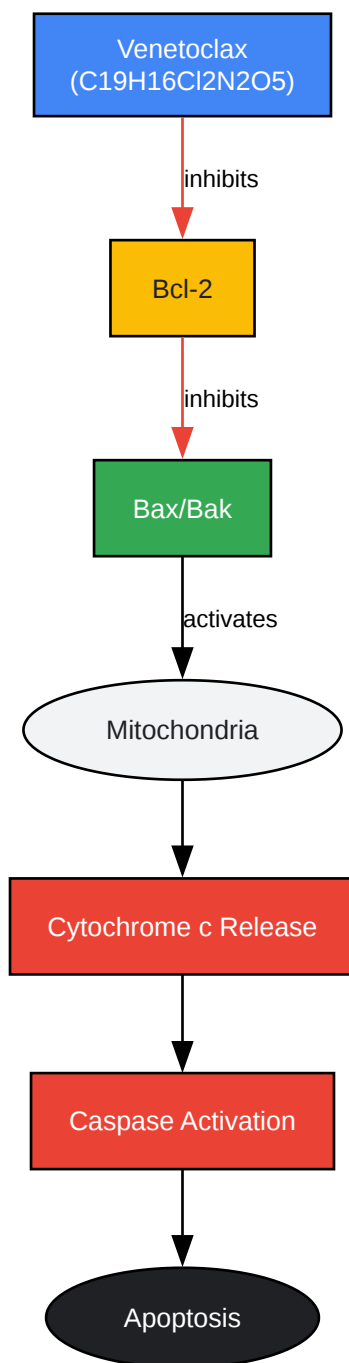
- Vortex mixer
- Procedure:
 1. Thaw the Venetoclax DMSO stock solution at room temperature.
 2. In a sterile tube, add the required volume of pre-warmed cell culture medium.
 3. While vortexing the medium at a medium speed, add the required volume of the Venetoclax stock solution dropwise into the center of the vortex. This ensures rapid dispersion and minimizes the risk of precipitation.
 4. Continue vortexing for another 30-60 seconds to ensure homogeneity.
 5. Use the freshly prepared working solution immediately in your experiment.

Visualizations



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Caption: A troubleshooting workflow for addressing Venetoclax precipitation.



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